

Application Note: Regioselective Nitration of 1-Bromo-3,5-dimethoxybenzene

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Compound of Interest

Compound Name: *1-Bromo-3,5-dimethoxy-2-nitrobenzene*

CAS No.: *1379358-18-5*

Cat. No.: *B6354769*

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Executive Summary

The synthesis of highly functionalized aromatic building blocks is a cornerstone of modern drug discovery and materials science. **1-Bromo-3,5-dimethoxy-2-nitrobenzene** is a critical synthetic intermediate derived from the nitration of 1-bromo-3,5-dimethoxybenzene. This specific scaffold is heavily utilized in cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig) to construct complex biaryl systems, including advanced pharmaceutical inhibitors targeting Fibroblast Growth Factor Receptors (FGFR) in anti-tumor research[1], as well as anti-cancer titanocene derivatives.

This application note details a highly optimized, self-validating protocol for the regioselective nitration of 1-bromo-3,5-dimethoxybenzene using a classical concentrated

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system. By rigorously controlling thermodynamic parameters, researchers can suppress oxidative degradation and achieve high-fidelity regiocontrol.

Mechanistic Causality & Regioselectivity (E-E-A-T)

The Electrophilic Aromatic Substitution (EAS) Dynamics

The nitration of 1-bromo-3,5-dimethoxybenzene is an exothermic Electrophilic Aromatic Substitution (EAS). The reaction relies on the generation of the highly reactive nitronium ion (

).

Sulfuric acid acts as both a solvent and a strong Brønsted acid catalyst, protonating nitric acid to facilitate the dehydration that yields

Regiochemical Directing Effects

The substrate features three substituents that dictate the site of electrophilic attack:

- Two Methoxy Groups (-OMe at C3, C5): Strongly activating via resonance (effect). They direct the incoming electrophile to their respective ortho and para positions (C2, C4, C6).
- One Bromine Atom (-Br at C1): Weakly deactivating inductively () but still ortho/para directing (C2, C4, C6).

Why C2 is the Favored Site: Positions C2 and C6 are chemically equivalent due to the molecule's plane of symmetry. Position C4 is flanked by two methoxy groups. While C4 is highly electron-rich, the steric "buttressing effect" of two adjacent, freely rotating -OMe groups creates a high kinetic barrier for the incoming nitronium ion. Consequently, the attack occurs preferentially at C2^[2]. Although C2 is flanked by a bromine atom and a methoxy group, the combined synergistic electronic reinforcement (being para to the C5-OMe and ortho to the C3-OMe) and slightly lower steric penalty make it the thermodynamically and kinetically favored pathway, yielding **1-bromo-3,5-dimethoxy-2-nitrobenzene**^[2].

Experimental Protocol: / Nitration

Quantitative Reaction Parameters

Parameter	Reagent / Substrate	Amount	Equivalents	Role
Substrate	1-Bromo-3,5-dimethoxybenzene	2.17 g (10.0 mmol)	1.00	Starting Material
Nitrating Agent	Conc. Nitric Acid (68-70%)	0.67 mL (~10.5 mmol)	1.05	Source of
Catalyst/Solvent	Conc. Sulfuric Acid (98%)	12.0 mL (Total)	Excess	Catalyst / Dehydrator
Quench	Crushed Ice	50 g	N/A	Exotherm Control

Step-by-Step Methodology

Phase 1: System Preparation & Dissolution

- Equip an oven-dried 50 mL two-neck round-bottom flask with a PTFE-coated magnetic stir bar, an internal thermometer, and a pressure-equalizing addition funnel.
- Add 10.0 mL of concentrated
to the flask and submerge the vessel in an ice-brine bath to achieve an internal temperature of 0 °C.
- Slowly add 2.17 g of 1-bromo-3,5-dimethoxybenzene (a pale yellow solid, mp 62-66 °C) in small portions over 10 minutes.
 - Causality: The substrate is highly activated. Slow addition prevents localized heat spikes during dissolution, which could lead to premature oxidation or sulfonation.

Phase 2: Nitronium Ion Generation & Addition 4. In a separate, pre-cooled glass vial, carefully prepare the nitrating mixture by adding 0.67 mL of conc.

dropwise to 2.0 mL of cold conc.

. 5. Transfer this nitrating mixture to the addition funnel. 6. Begin dropwise addition of the nitrating mixture into the reaction flask over a period of 30 minutes.

- Critical Control Point: Maintain the internal temperature strictly between 0 °C and 5 °C. If the temperature exceeds 5 °C, pause the addition. The highly activated nature of the dimethoxy ring makes it susceptible to runaway dinitration or oxidative cleavage if thermal control is lost.

Phase 3: Reaction Maturation & Quenching 7. Once addition is complete, maintain the reaction at 0–5 °C and stir vigorously for 1.5 hours. 8. In-Process Validation: Monitor reaction progress via TLC (Eluent: Hexanes/EtOAc 4:1, UV visualization). The product will appear as a distinct, more polar spot compared to the starting material. 9. Upon full consumption of the substrate, slowly pour the dark reaction mixture over 50 g of vigorously stirred crushed ice.

- Causality: The massive influx of cold water instantly destroys the active nitronium species, halting the reaction, while simultaneously crashing out the highly insoluble nitroaromatic product.

Phase 4: Isolation & Purification 10. Filter the resulting pale yellow precipitate under vacuum using a Büchner funnel. 11. Wash the filter cake thoroughly with cold distilled water (

mL) until the filtrate tests neutral to pH paper (removing all residual

). 12. Recrystallize the crude solid from hot ethanol to afford pure **1-bromo-3,5-dimethoxy-2-nitrobenzene**. Dry under high vacuum.

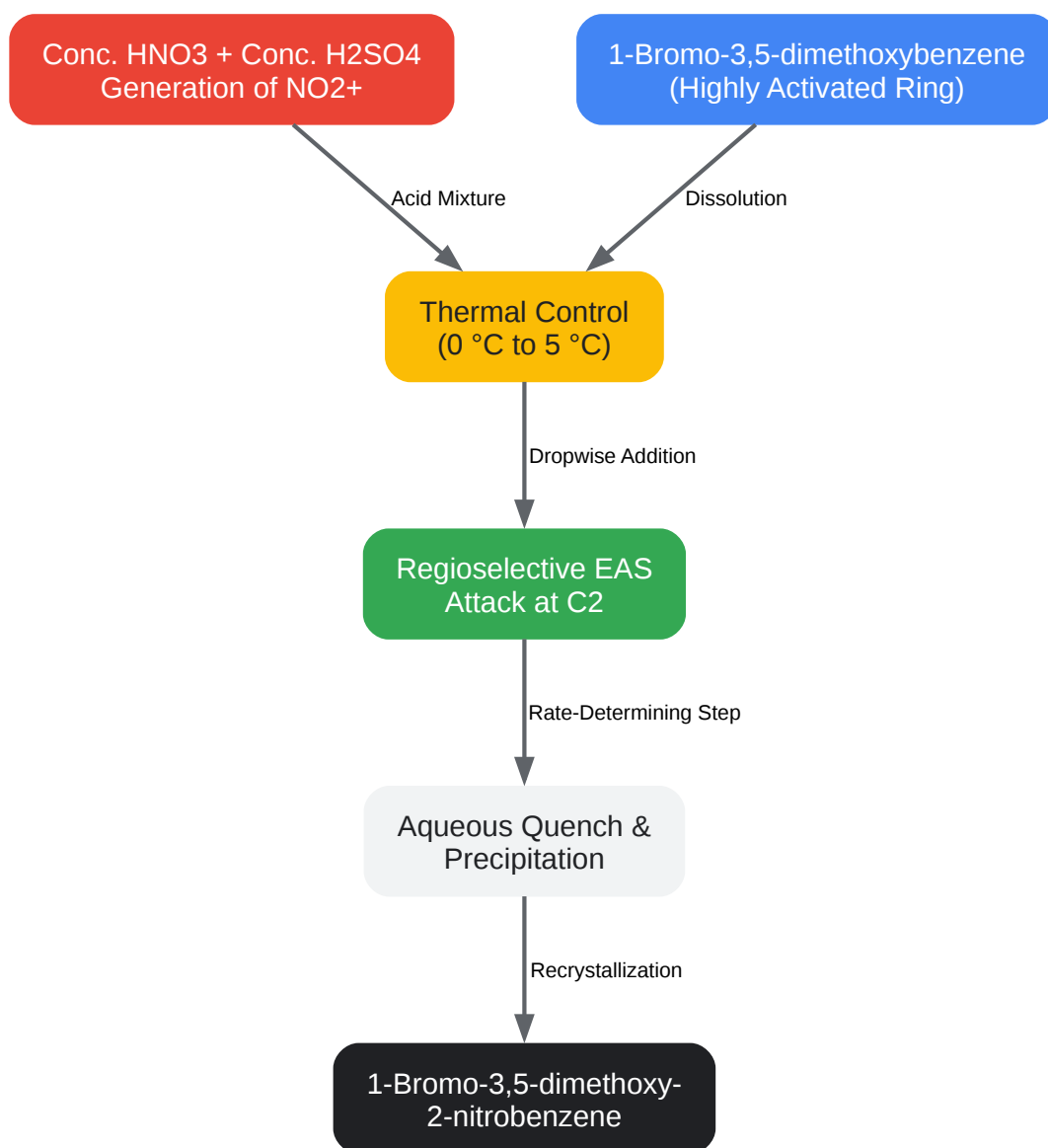
Analytical Validation

To ensure the self-validating integrity of the protocol, the isolated product must be characterized to confirm regiochemistry.

Analytical Technique	Expected Signatures for 1-Bromo-3,5-dimethoxy-2-nitrobenzene
H NMR (400 MHz,)	Two distinct singlet peaks for the -OMe groups (~3.85 ppm and ~3.90 ppm) due to the loss of symmetry. Two meta-coupled aromatic protons (Hz) in the 6.5–7.0 ppm region.
C NMR (100 MHz,)	8 distinct carbon signals, confirming the breaking of the original symmetry of the starting material.
Mass Spectrometry (ESI+)	isotopic cluster at 262.0 and 264.0 (1:1 ratio), characteristic of the and isotopes[3].

Workflow & Mechanism Visualization

The following diagram maps the kinetic workflow and the generation of the active electrophilic species.



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Fig 1: Workflow and EAS mechanism for regioselective nitration using HNO₃/H₂SO₄.

References

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